

Commercial Availability and Application of 15N Labeled Serine: An In-depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the commercial availability of 15N labeled serine, a critical tool for researchers in metabolomics, proteomics, and drug development. This document details the various forms of 15N serine, their specifications from key suppliers, and in-depth experimental protocols for its application in metabolic tracing and flux analysis.

Commercial Availability of 15N Labeled Serine

The commercial availability of 15N labeled serine is robust, with several major suppliers offering a range of products to suit diverse research needs. These products vary in their stereochemistry (L-form or DL-racemic mixture), isotopic enrichment, chemical purity, and the presence of protecting groups for specific synthetic applications. Below are tables summarizing the offerings from prominent vendors.

Table 1: Commercial Suppliers of L-Serine-15N



Supplier	Product Name	Catalog Number (Example)	Isotopic Purity (atom % 15N)	Chemical Purity	Available Quantities
Sigma- Aldrich	L-Serine-15N	609005	98%	≥98% (CP)	500 mg
Cambridge Isotope Laboratories, Inc.	L-Serine (¹⁵ N, 98%)	NLM-2036	98%	≥98%	0.5 g, 1 g
MedChemEx press	L-Serine-15N	HY-112373S	Not Specified	>98%	5 mg, 10 mg
BLD Pharm	L-Serine-15N	BD138435	Not Specified	≥98%	50 mg, 100 mg, 250 mg
DC Chemicals	L-Serine-15N	DC49204	Not Specified	>98%	Inquire

Table 2: Commercial Suppliers of DL-Serine-15N

Supplier	Product Name	Catalog Number (Example)	Isotopic Purity (atom % 15N)	Chemical Purity	Available Quantities
Sigma- Aldrich	DL-Serine- 15N	608998	98%	≥98% (CP)	250 mg, 1 g
Cambridge Isotope Laboratories, Inc.	DL-Serine (¹⁵ N, 98%)	NLM-1531	98%	≥98%	250 mg, 1 g
Clearsynth	DL-Serine- 15N	CS-T-99838	Not Specified	Not Specified	Inquire



Table 3: Commercial Suppliers of Fmoc-Protected L-Serine-15N

Supplier	Product Name	Catalog Number (Example)	Isotopic Purity (atom % 15N)	Chemical Purity	Available Quantities
BOC Sciences	L-Serine- 15N-N-FMOC	Not Specified	98%	>95% (HPLC)	Inquire

Key Applications of 15N Labeled Serine

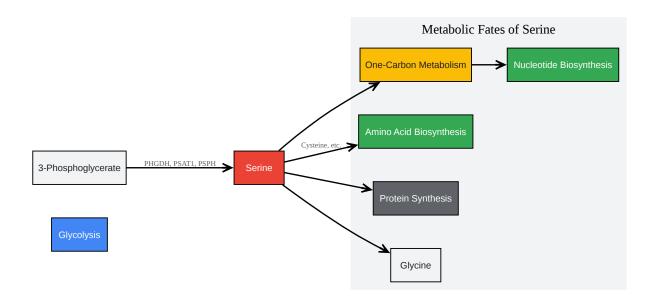
15N labeled serine is a versatile tool in biological research. Its primary applications include:

- Metabolic Flux Analysis (MFA): Tracing the nitrogen atom from serine allows for the quantification of its contribution to various metabolic pathways, including one-carbon metabolism and the biosynthesis of nucleotides and other amino acids.
- Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC): As a component of SILAC media, 15N serine enables the quantitative analysis of protein expression and turnover.
- Mass Spectrometry Internal Standard: 15N labeled serine serves as an excellent internal standard for the accurate quantification of unlabeled serine in complex biological samples.[1]
- Elucidation of Signaling Pathways: By tracking the metabolic fate of serine, researchers can gain insights into the regulation of signaling pathways involved in cell proliferation, cancer metabolism, and neurobiology.[1]

Signaling Pathways and Metabolic Networks Involving Serine

Serine is a central node in cellular metabolism, connecting glycolysis to several critical biosynthetic pathways. The diagrams below illustrate these connections.



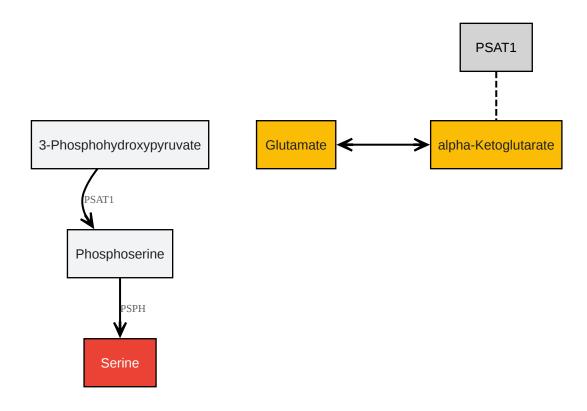


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Overview of Serine's central role in metabolism.

The de novo synthesis of serine from the glycolytic intermediate 3-phosphoglycerate is a critical pathway, particularly in proliferating cells.[2] This pathway is often upregulated in cancer.[3]

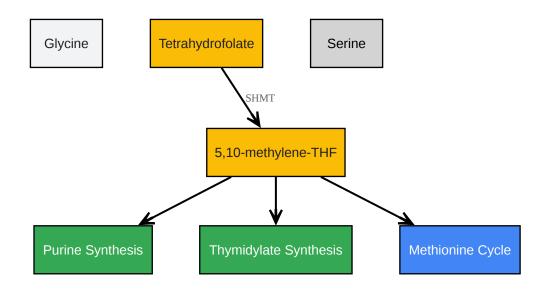




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The de novo serine biosynthesis pathway.

Serine is a major source of one-carbon units for the folate and methionine cycles, which are essential for nucleotide synthesis and methylation reactions.[4][5]



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Serine's role in one-carbon metabolism.

Experimental Protocols Metabolic Labeling of Adherent Mammalian Cells with 15N-Serine

This protocol provides a general procedure for labeling adherent mammalian cells with 15N-serine for metabolic flux analysis.

Materials:

- Adherent mammalian cells of interest
- Complete growth medium (e.g., DMEM)
- Serine-free DMEM
- Dialyzed Fetal Bovine Serum (dFBS)
- 15N-L-Serine
- · Phosphate-Buffered Saline (PBS), ice-cold
- 80% Methanol, pre-chilled to -80°C
- 6-well cell culture plates
- Cell scraper
- · Microcentrifuge tubes

Procedure:

- Cell Seeding: Seed cells in 6-well plates at a density that will result in approximately 80% confluency at the time of harvest. Culture cells in complete growth medium.
- Media Preparation: Prepare the 15N-labeling medium by supplementing serine-free DMEM with the desired concentration of 15N-L-Serine and dEBS.

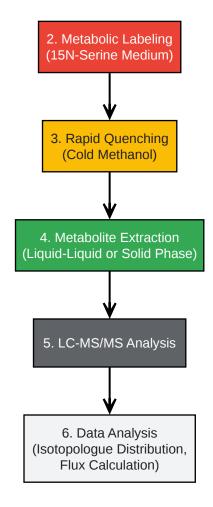


- Labeling: When cells reach the desired confluency, aspirate the growth medium, wash the cells once with pre-warmed PBS, and then add the pre-warmed 15N-labeling medium.
- Incubation: Incubate the cells for the desired period. The incubation time will depend on the specific metabolic pathway and the turnover rate of the metabolites of interest.
- Metabolite Extraction:
 - Place the 6-well plates on ice.
 - Aspirate the labeling medium and wash the cells twice with ice-cold PBS.
 - Add 1 mL of pre-chilled (-80°C) 80% methanol to each well.
 - Scrape the cells and transfer the cell suspension to a microcentrifuge tube.
 - Vortex the tubes and incubate at -80°C for at least 20 minutes to precipitate proteins.
- Sample Preparation for Analysis:
 - Centrifuge the tubes at maximum speed for 10 minutes at 4°C.
 - Carefully transfer the supernatant containing the metabolites to a new tube.
 - Dry the metabolite extract under a stream of nitrogen or using a vacuum concentrator.
 - The dried metabolites can be stored at -80°C until analysis by mass spectrometry.

Experimental Workflow for 15N-Serine Tracing and Mass Spectrometry Analysis

The following diagram outlines a typical workflow for a stable isotope tracing experiment using 15N-serine.





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Workflow for 15N-serine metabolic tracing.

Conclusion

15N labeled serine is an indispensable tool for dissecting the complexities of cellular metabolism. Its commercial availability from a variety of suppliers ensures that researchers can select the appropriate product for their specific experimental needs. The protocols and pathway diagrams provided in this guide offer a solid foundation for designing and executing robust stable isotope tracing experiments to advance our understanding of the critical roles of serine in health and disease.

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